

Technical Monograph:

Chlorodimethylvinylsilane (CAS 1719-58-0)

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Compound of Interest

Compound Name: Diethylvinylchlorosilane

Cat. No.: B13842395

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Functional Class: Organosilicon Monomer / End-Capping Agent Primary Application: Synthesis of Vinyl-Terminated Siloxanes & Surface Functionalization

Executive Summary

Chlorodimethylvinylsilane (CAS 1719-58-0), often abbreviated as VDMCS, is a bifunctional organosilicon intermediate critical to the synthesis of high-performance silicone polymers and advanced composite materials. Uniquely possessing both a hydrolytically sensitive silicon-chlorine (Si-Cl) bond and a polymerizable vinyl ($-\text{CH}=\text{CH}_2$) group, it serves as a precise "molecular anchor."

For researchers in drug delivery and materials science, VDMCS is the reagents of choice for introducing vinyl functionality onto surfaces (silica, glass) or terminating siloxane polymer chains. This functionality enables subsequent cross-linking via platinum-catalyzed hydrosilylation or thiol-ene "click" chemistry, making it indispensable in the formulation of silicone elastomers, hydrogels, and functionalized stationary phases for chromatography.

Chemical Identity & Physicochemical Profile[1][2][3] [4][5][6][7][8][9]

Property	Data
IUPAC Name	Chloro(ethenyl)dimethylsilane
Common Synonyms	Vinyldimethylchlorosilane; VDMCS; Dimethylvinylchlorosilane
Molecular Formula	C ₄ H ₉ ClSi
Molecular Weight	120.65 g/mol
CAS Number	1719-58-0
Appearance	Colorless, fuming liquid
Boiling Point	82–83 °C (at 760 mmHg)
Density	0.874 g/mL (at 25 °C)
Flash Point	-5 °C (Closed Cup) – HIGHLY FLAMMABLE
Hydrolytic Sensitivity	Reacts violently with water to release Hydrogen Chloride (HCl) gas
Refractive Index	1.414

Reactivity & Mechanistic Insights[10][11]

VDMCS exhibits orthogonal reactivity, meaning its two functional groups (Si-Cl and Vinyl) react under distinctly different conditions. This allows for controlled, stepwise synthesis.[1]

The Silicon-Chlorine Bond (Nucleophilic Substitution)

The Si-Cl bond is highly electrophilic. Upon exposure to nucleophiles (water, alcohols, silanols), the chlorine is displaced.

- Mechanism:

-Si (Nucleophilic substitution at Silicon). Unlike carbon, silicon can form a pentacoordinate transition state, making this reaction extremely fast.

- Key Application: "End-capping." When reacted with silanol-terminated polydimethylsiloxane (PDMS), VDMCS caps the chain ends, preventing further polymerization and introducing reactive vinyl groups.

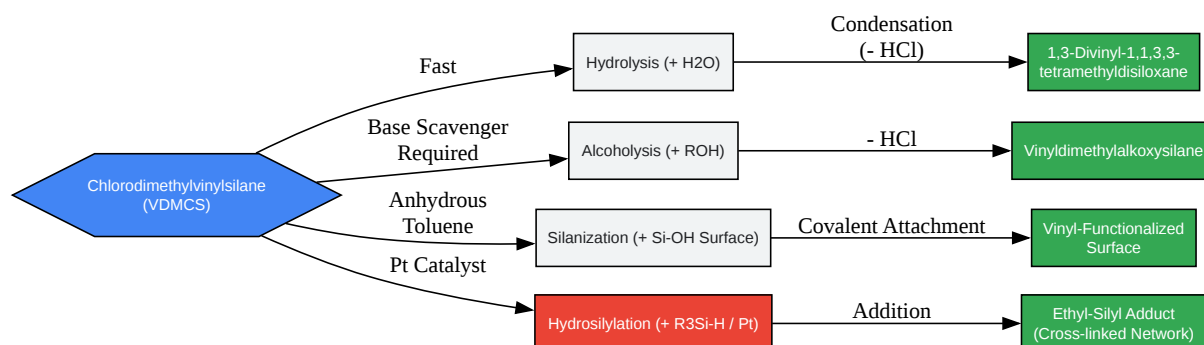
The Vinyl Group (Hydrosilylation)

The vinyl group remains inert during the Si-Cl substitution (provided no radical initiators or Pt catalysts are present). It is activated later for cross-linking.

- Mechanism: Chalk-Harrod Cycle.[2] In the presence of a Platinum(0) catalyst (e.g., Karstedt's catalyst), a silicon-hydride (Si-H) bond adds across the vinyl double bond.
- Key Application: Curing of silicone rubbers and formation of polymer networks.

Reaction Pathway Diagram

The following diagram illustrates the divergent reaction pathways for VDMCS, highlighting its dual utility.



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Caption: Orthogonal reaction pathways of VDMCS showing hydrolysis, surface grafting, and hydrosilylation routes.

Experimental Protocols

Protocol A: Surface Functionalization of Silica Nanoparticles

Objective: Introduce vinyl groups onto silica nanoparticles (SiNPs) to enable dispersion in silicone matrices or subsequent polymerization.

Reagents:

- Silica Nanoparticles (dried at 120°C for 4h)
- Chlorodimethylvinylsilane (VDMCS)
- Toluene (Anhydrous)
- Pyridine or Triethylamine (Acid Scavenger)

Workflow:

- Preparation: In a flame-dried Schlenk flask under Argon, suspend 1.0 g of SiNPs in 50 mL anhydrous toluene. Sonicate for 15 mins to disperse.
- Scavenger Addition: Add 1.5 equivalents (relative to VDMCS) of Pyridine. Reasoning: The reaction produces HCl. Without a base, HCl can degrade the surface or cause nanoparticle aggregation.
- Silanization: Add VDMCS (approx. 5-10 molecules per nm² of surface area) dropwise via syringe.
- Reaction: Reflux at 80°C for 12 hours with gentle stirring.
- Purification: Centrifuge the particles. Wash 3x with toluene and 2x with ethanol to remove unreacted silane and pyridine hydrochloride salts.
- Curing: Dry in a vacuum oven at 60°C.

Protocol B: Synthesis of Vinyl-Terminated PDMS (End-Capping)

Objective: Terminate a silanol-functional PDMS chain to create a reactive prepolymer.

Workflow:

- Dissolution: Dissolve silanol-terminated PDMS in anhydrous Hexane or THF.
- Addition: Add a 10% molar excess of VDMCS relative to the silanol (-OH) content.
- Buffering: Add Triethylamine (1.1 eq to VDMCS). Observation: White precipitate (Amine-HCl salt) will form immediately, indicating reaction progress.
- Completion: Stir at Room Temperature for 4 hours.
- Workup: Filter off the amine salts. Rotary evaporate the solvent.
- Devolatilization: Strip the polymer under high vacuum (0.1 mmHg) at 100°C to remove excess VDMCS and byproducts (divinyltetramethyldisiloxane).

Hazard Assessment & Safety Engineering

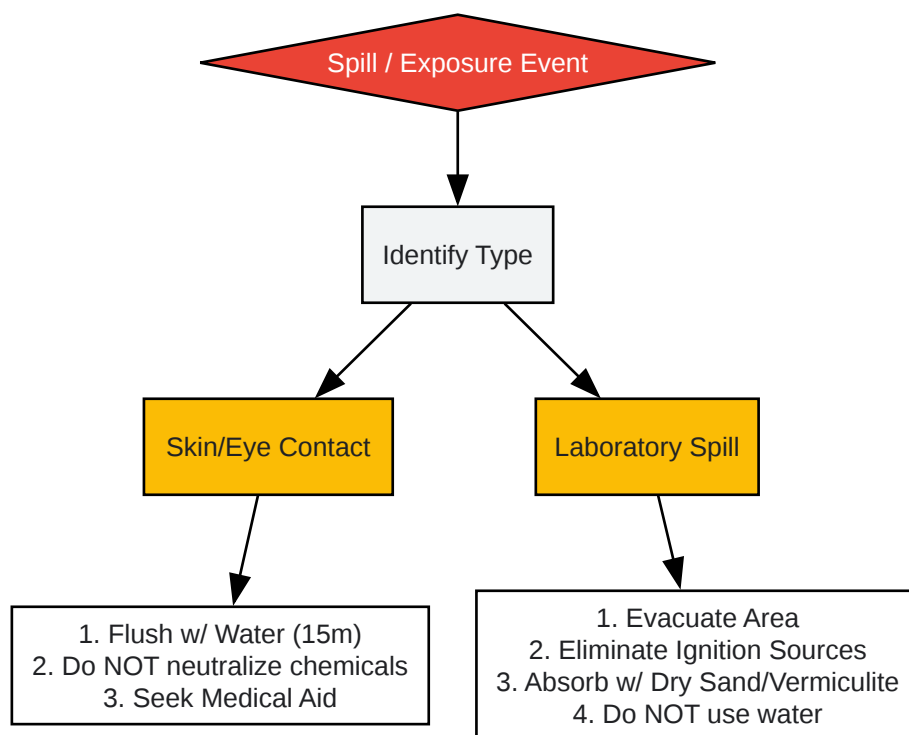
Critical Hazard: VDMCS releases Hydrogen Chloride (HCl) gas immediately upon contact with moisture in the air. It is also Highly Flammable.

Storage & Handling

- Atmosphere: Must be stored and handled under dry Nitrogen or Argon. Use Schlenk lines or a Glovebox.
- Container: Store in corrosion-resistant containers (glass/Teflon). Do not use metal caps that can corrode.
- Cold Storage: Refrigerate (2-8°C) to minimize vapor pressure, but allow to warm to room temperature before opening to prevent condensation.

Emergency Response Workflow

The following diagram outlines the decision logic for a spill or exposure incident.



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Caption: Emergency response logic for VDMCS incidents emphasizing water avoidance during spill cleanup.

References

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Sources

- [1. How is Vinyl Terminated Silicone Fluid produced? - Vinyl Terminated Silicone Fluid factory-BIYUAN \[vinylterminated.com\]](#)
- [2. Hydrosilylation - Wikipedia \[en.wikipedia.org\]](#)
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